

Personal protective equipment for handling 2-(Bromomethyl)-5-chlorobenzonitrile

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Compound of Interest

Compound Name: 2-(Bromomethyl)-5-chlorobenzonitrile

Cat. No.: B1280578

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Essential Safety and Handling Guide for 2-(Bromomethyl)-5-chlorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-(Bromomethyl)-5-chlorobenzonitrile**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

2-(Bromomethyl)-5-chlorobenzonitrile is a hazardous chemical that can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) It is also harmful if swallowed, inhaled, or in contact with skin.[\[2\]](#) Due to its corrosive nature, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves). [3]	To prevent skin contact and burns.[1]
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is required if there is a splash hazard.[3]	To protect eyes from severe damage.[1]
Skin and Body Protection	A lab coat or chemical-resistant apron.[4][5] Closed-toe shoes are mandatory.	To protect against skin exposure and contamination of personal clothing.[6]
Respiratory Protection	Use in a well-ventilated area or with a fume hood.[7][8] If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be worn.	To prevent inhalation of harmful dust or vapors.[2]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-(Bromomethyl)-5-chlorobenzonitrile**.

Property	Value	Source
Molecular Formula	C ₈ H ₅ BrCIN	Sigma-Aldrich
Molecular Weight	230.49 g/mol	Sigma-Aldrich
CAS Number	853368-35-1	Combi-Blocks

Note: Specific toxicological data such as LD50/LC50 values are not fully investigated for this compound.[6]

Step-by-Step Operational Plan

A. Preparation and Handling:

- Review the Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **2-(Bromomethyl)-5-chlorobenzonitrile**.[\[5\]](#)
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)[\[8\]](#)
- Don Personal Protective Equipment (PPE): Wear the appropriate PPE as specified in the table above.[\[4\]](#)
- Weighing and Transfer: Handle the solid compound carefully to avoid generating dust.[\[1\]](#) Use a spatula for transfers.
- Avoid Incompatible Materials: Keep the compound away from bases, alcohols, amines, and metals.[\[6\]](#)

B. In Case of Exposure or Spill:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Spill Cleanup: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[\[2\]](#) Clean the affected area thoroughly.

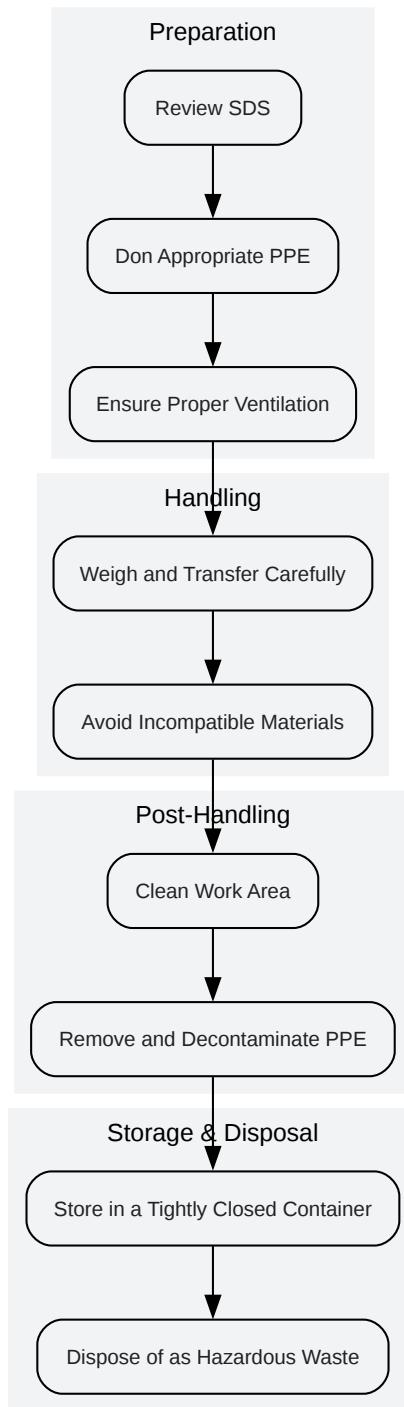
C. Storage and Disposal Plan:

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8] Store in a corrosives area and keep locked up.[1][6]
- Waste Characterization: This material and its container must be disposed of as hazardous waste.[9]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[1][6] All waste disposal must be in accordance with local, state, and federal regulations.[9] Do not allow the product to enter drains.[1]

Workflow Diagram

The following diagram illustrates the safe handling and disposal workflow for **2-(Bromomethyl)-5-chlorobenzonitrile**.

Safe Handling and Disposal Workflow for 2-(Bromomethyl)-5-chlorobenzonitrile

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Caption: Workflow for safe handling and disposal.

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